Technical Support Center: Synthesis of 4-(Methylamino)nicotinic Acid

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Compound of Interest

Compound Name:	*4-(Methylamino)nicotinic acid*
CAS No.:	*1075-09-8*
Cat. No.:	*B12989552*

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Welcome to the technical support center for the synthesis of **4-(methylamino)nicotinic acid**. This guide is designed for researchers, chemists, and drug development professionals to navigate the common challenges and troubleshoot byproduct formation during this synthesis. Our goal is to provide you with not just protocols, but the scientific reasoning behind them, enabling you to optimize your reaction, identify impurities, and ensure the highest purity of your target compound.

Section 1: Frequently Asked Questions (FAQs)

This section addresses high-level questions regarding the synthesis of **4-(methylamino)nicotinic acid**.

Q1: What is the most common synthetic route for **4-(methylamino)nicotinic acid**?

A1: The most prevalent and industrially scalable method is the nucleophilic aromatic substitution (SNAr) of 4-chloronicotinic acid with methylamine. In this reaction, the electron-deficient pyridine ring is activated towards attack by the nucleophilic methylamine, leading to

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the displacement of the chloride leaving group. The carboxylic acid and the nitrogen atom in the pyridine ring act as electron-withdrawing groups, facilitating this reaction.[1][2]

Q2: What are the primary byproducts I should expect in this synthesis?

A2: Based on the reaction mechanism and common side reactions, you should be vigilant for three main byproducts:

- 4-(Dimethylamino)nicotinic acid: The product of over-methylation, where a second molecule of methylamine reacts with the product.
- 4-Hydroxynicotinic acid: The result of hydrolysis of the starting material, 4-chloronicotinic acid, if water is present in the reaction.[3]
- Unreacted 4-Chloronicotinic acid: Incomplete reaction will leave the starting material as an impurity.

Q3: Why is temperature control crucial in this reaction?

A3: Temperature control is critical for minimizing byproduct formation. Excessive temperatures can lead to an increased rate of over-methylation to form 4-(dimethylamino)nicotinic acid. Additionally, higher temperatures can promote the decarboxylation of the nicotinic acid ring, leading to a complex mixture of impurities.

Section 2: Byproduct Identification & Characterization

This section provides a detailed guide to identifying the common byproducts using standard analytical techniques.

Q4: I see an unexpected peak in my LC-MS analysis. How can I identify it?

A4: The first step is to look at the mass-to-charge ratio (m/z) of the unexpected peak in your mass spectrum. Compare it to the molecular weights of the expected product and potential byproducts.

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Compound	Molecular Formula	Molecular Weight (g/mol)	Expected $[M+H]^+$
4-(Methylamino)nicotinic acid (Product)	$C_7H_8N_2O_2$	152.15	153.16
4-Chloronicotinic acid (Starting Material)	$C_6H_4ClNO_2$	157.56	158.00
4-(Dimethylamino)nicotinic acid (Byproduct)	$C_8H_{10}N_2O_2$	166.18	167.08
4-Hydroxynicotinic acid (Byproduct)	$C_6H_5NO_3$	139.11	140.04

If you observe a peak with an $[M+H]^+$ of approximately 167.08, it is highly likely to be the over-methylated byproduct, 4-(dimethylamino)nicotinic acid.[4] An $[M+H]^+$ of 140.04 suggests the presence of the hydrolysis byproduct, 4-hydroxynicotinic acid.[5] A peak corresponding to an $[M+H]^+$ of 158.00 indicates unreacted starting material.

Q5: My ^1H NMR spectrum is complex. How can I distinguish the product from the byproducts?

A5: ^1H NMR spectroscopy is a powerful tool for structural elucidation. Here are the expected chemical shifts and splitting patterns for the key compounds.

- **4-(Methylamino)nicotinic acid** (Product):
  - Pyridine Protons: You will observe three distinct signals in the aromatic region, characteristic of a substituted pyridine ring.
  - Methylamino Group: A singlet or a doublet for the methyl group (around 3.0 ppm) coupled to the N-H proton, and a broad signal for the N-H proton itself.
- 4-(Dimethylamino)nicotinic acid (Byproduct):
  - Pyridine Protons: Similar aromatic signals to the desired product.

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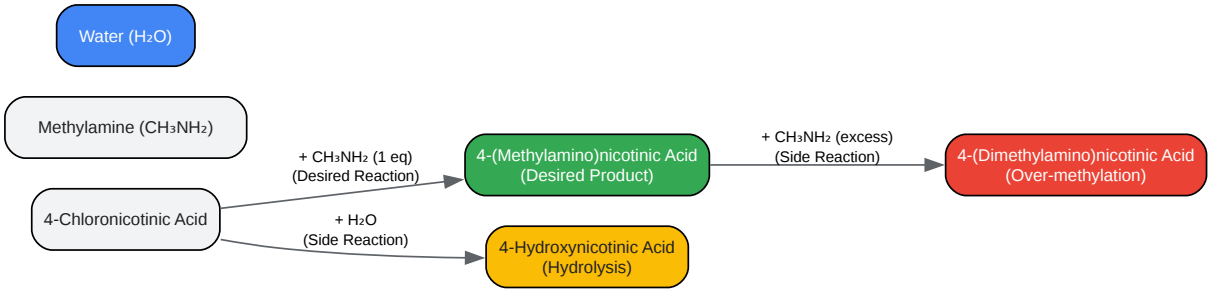
- Dimethylamino Group: A sharp singlet integrating to 6 protons (around 3.1 ppm), representing the two equivalent methyl groups. The absence of an N-H proton signal is a key indicator.

- 4-Hydroxynicotinic acid (Byproduct):
  - Pyridine Protons: A distinct set of aromatic signals.
  - Hydroxyl and Carboxylic Protons: Broad singlets for the OH and COOH protons, which are exchangeable with D_2O. The ^1H NMR spectrum in DMSO-d_6 is reported to show broad peaks at 10.39 ppm (hydroxyl) and 13.34 ppm (carboxylic acid).[6]

- 4-Chloronicotinic acid (Starting Material):
  - Pyridine Protons: A characteristic set of three aromatic protons.

Section 3: Troubleshooting Guide: Unexpected Experimental Outcomes

This section is designed as a decision-making tool to help you diagnose and solve specific issues encountered during your synthesis.



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Caption: Synthetic pathway for **4-(methylamino)nicotinic acid** and formation of major byproducts.

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References

- Reich, H. J. (n.d.). NMR Spectroscopy :: 1H NMR Chemical Shifts. Organic Chemistry Data. Retrieved from [Link]
- Chen, J., & Yu, L. (2016). Tautomeric Polymorphism of 4-Hydroxynicotinic Acid. Crystal Growth & Design, 16(5), 2573–2580.
- Ronald, R., et al. (n.d.). DETECTION AND ASSAY OF MEDICINAL NICOTINIC ACID UTILIZING ISOCRATIC HIGH PERFORMANCE LIQUID CHROMATOGRAPHY. European Journal of Pharmaceutical and Medical Research.
- CN1141288A - Process for preparing nicotinic acid - Google Patents. (n.d.).
- 4-(dimethylamino)nicotinic acid (C8H10N2O2) - PubChemLite. (n.d.). Retrieved from [Link]
- 4-Hydroxynicotinic acid | C6H5NO3 | CID 69113 - PubChem. (n.d.). Retrieved from [Link]
- Zhang, Q., et al. (2013). Study on synthesis of 4-Aminonicotinic acid.
- Nucleophilic Aromatic Substitution Practice Problems. (2022, April 4). Chemistry Steps. Retrieved from [Link]
- Crystal structure of 4-hydroxynicotinic acid (a) projected on the bc plane and (b) along the b axis. - ResearchGate. (n.d.). Retrieved from [Link]
- Nucleophilic Aromatic Substitution: Introduction and Mechanism. (2018, August 20). Master Organic Chemistry. Retrieved from [Link]
- nucleophilic aromatic substitutions - YouTube. (2019, January 19). Retrieved from [Link]
- Green, R. A., & Hartwig, J. F. (2014). Copper-Catalyzed Amination of Aryl Chlorides under Mild Reaction Conditions. Organic Letters, 16(16), 4388–4391.
- Lisicki, D., et al. (2022).
- Polydopamine Modified with Brain Targeting Peptide Rabies Virus Glycop | IJN - Dove Medical Press. (2026, February 5). Retrieved from [Link]
- Concentrations of Impurity NH 3 , Methylamine, Dimethylamine, and... | Download Table - ResearchGate. (n.d.). Retrieved from [Link]

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- Simultaneous determination of nicotinic acid and its four metabolites in rat plasma using high performance liquid chromatography with tandem mass spectrometric detection (LC/MS/MS). (2010, April 1). PubMed. Retrieved from [Link]
- Proton NMR Spectrum for Nicotinic Acid - Chemistry Stack Exchange. (2017, August 4). Retrieved from [Link]
- Nucleophilic Aromatic Substitution - YouTube. (2019, July 12). Retrieved from [Link]
- Organic Syntheses Procedure. (n.d.). Retrieved from [Link]
- (PDF) Characterization of the Chemical Substance Niacinamide - ResearchGate. (2024, January 11). Retrieved from [Link]
- Arylamine synthesis by amination (arylation) - Organic Chemistry Portal. (n.d.). Retrieved from [Link]
- Nucleophilic Aromatic Substitution Practice Problems. (2022, April 4). Chemistry Steps. Retrieved from [Link]
- 1H NMR Chemical Shift - Oregon State University. (n.d.). Retrieved from [Link]
- 4-(Dimethylamino)nicotinic acid | 83039-02-5 - J&K Scientific LLC. (n.d.). Retrieved from [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Rapid and Accurate LC-MS/MS Analysis of Nicotine and Related Compounds in Urine Using Raptor Biphenyl LC Columns and MS-Friendly Mobile Phases [discover.restek.com]

- 3. Methods to Produce Nicotinic Acid with Potential Industrial Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 4. organicchemistrydata.org [organicchemistrydata.org]
- 5. A LC-MS/MS Method for Concurrent Determination of Nicotine Metabolites and Role of CYP2A6 in Nicotine Metabolism in U937 Macrophages: Implications in Oxidative Stress in HIV + Smokers - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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